

# Physical properties of 3-Bromobenzyl bromide

## melting point boiling point

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### Compound of Interest

Compound Name: 3-Bromobenzyl bromide

Cat. No.: B1265647

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## A Technical Guide to the Physical Properties of 3-Bromobenzyl Bromide

This technical guide provides a comprehensive overview of the physical properties, specifically the melting and boiling points, of **3-Bromobenzyl bromide** (CAS No. 823-78-9). It is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document outlines the experimentally determined values for these properties, details the methodologies for their measurement, and presents logical workflows for property determination and its application in purity and identity assessment.

## Core Physical Properties

**3-Bromobenzyl bromide** is a white crystalline solid at room temperature.<sup>[1]</sup> Its key physical properties are summarized in the table below. It is important to note the variation in reported boiling points, which is dependent on the pressure at which the measurement is taken.

Physical Property	Value	Conditions
Melting Point	37 - 45 °C	Atmospheric Pressure
	40 - 42 °C[1]	
	37 - 42 °C[2][3]	
	38.0 - 45.0 °C	
	39 - 41 °C	
Boiling Point	258.2 °C[2][3]	760 mmHg
	128 - 130 °C[4]	12 mmHg

## Experimental Protocols

The determination of accurate melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following are detailed methodologies for these measurements.

### Melting Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a solid.[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[6]
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the **3-Bromobenzyl bromide** sample is finely ground using a mortar and pestle to ensure a uniform particle size. The dry, powdered

sample is then packed into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.[6][7]

- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus. A calibrated thermometer is inserted into the designated port to monitor the temperature of the block.
- **Heating and Observation:** The heating block is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[1] The sample is observed through a magnifying lens.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. For a pure compound, this range should be narrow, typically within 1-2 °C.[8]

## Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.

### Apparatus:

- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Mineral oil

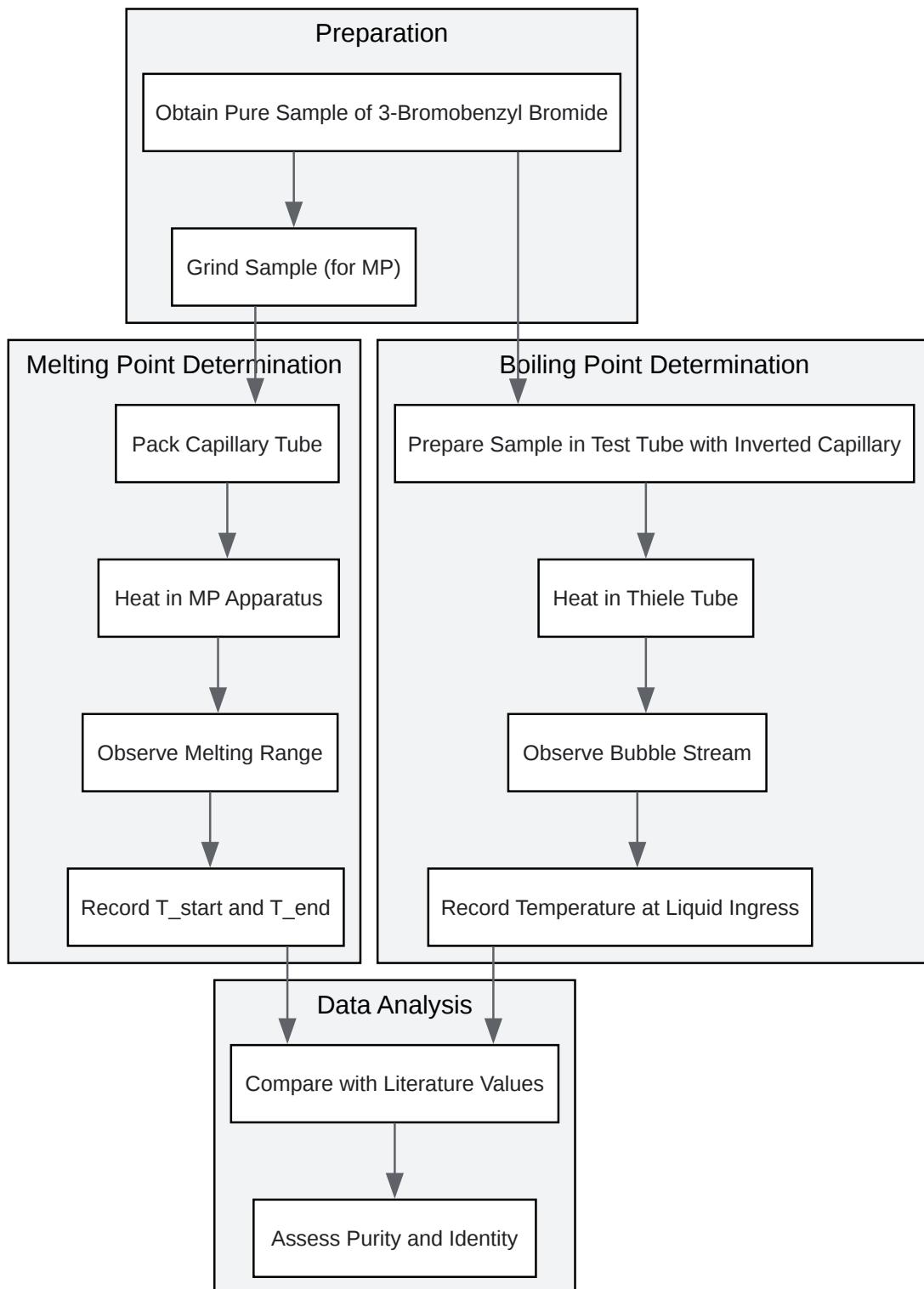
### Procedure:

- Sample Preparation: A small amount of **3-Bromobenzyl bromide** is placed in the small test tube. The capillary tube is inverted (open end down) and placed inside the test tube containing the sample.
- Apparatus Setup: The test tube assembly is attached to a thermometer using a rubber band or wire. The thermometer bulb and the test tube should be aligned. This assembly is then clamped and immersed in the mineral oil within the Thiele tube, ensuring the sample is below the oil level.
- Heating and Observation: The side arm of the Thiele tube is gently heated.[9] As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady stream of bubbles is observed.
- Data Recording: The heat source is removed, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[9] This is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

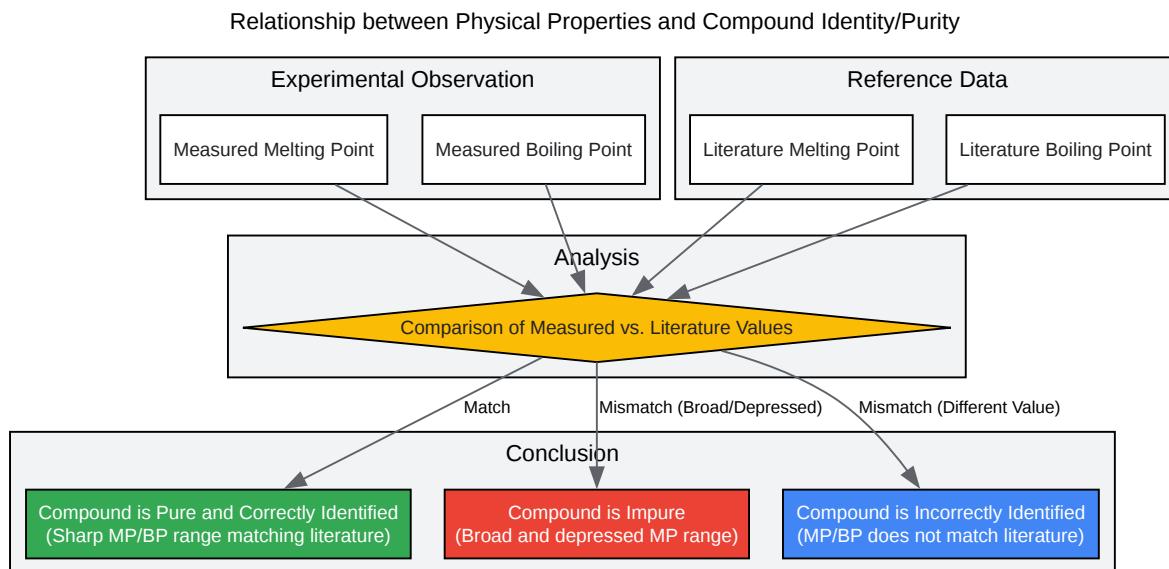
## Logical and Experimental Workflows

The following diagrams illustrate the logical workflow for determining and utilizing the physical properties of a chemical compound.

## Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining physical properties.



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Caption: Logic diagram for purity and identity assessment.

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